

Essential Safety and Operational Guide for Handling ER-27319

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Compound of Interest

Compound Name: ER-27319

Cat. No.: B1623812

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This document provides immediate safety, handling, and disposal protocols for **ER-27319**, a selective Spleen tyrosine kinase (Syk) inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices and operational efficiency.

I. Chemical and Physical Properties

ER-27319 maleate is an acridone-related compound with the following properties:

Property	Value
IUPAC Name	10-(3-Aminopropyl)-3,4-dimethyl-9(10H)-acridinone maleate
Molecular Formula	C ₁₈ H ₂₀ N ₂ O.C ₄ H ₄ O ₄
Molecular Weight	396.17 g/mol
CAS Number	1204480-26-1
Appearance	Data not available
Purity	≥98% (HPLC)[1]
Solubility	Data not available

Note: The chemical, physical, and toxicological properties of **ER-27319** have not been thoroughly investigated[2].

II. Personal Protective Equipment (PPE) and Handling

Strict adherence to safety protocols is mandatory when handling **ER-27319** to prevent exposure.

PPE Category	Specific Requirements
Hand Protection	Use appropriate chemical-resistant gloves (minimum standard BS EN 374:2003). Inspect gloves before use. Wash and dry hands thoroughly after handling[2].
Eye Protection	Wear appropriate safety glasses[2].
Skin and Body	Wear suitable protective clothing to prevent skin contact[2]. A laboratory coat is required.
Respiratory	If a risk assessment indicates it is necessary, use a suitable respirator. Work in a chemical fume hood with an independent air supply system to avoid inhalation of dust and aerosols[2].

General Handling Precautions:

- Work in a well-ventilated area, preferably a laboratory fume hood[2].
- Avoid contact with skin, eyes, and clothing[2].
- Prevent the formation of dust and aerosols[2].
- Keep away from sources of ignition[2].
- Ensure a safety shower and eye wash station are readily accessible[2].

III. Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air and monitor their breathing. If breathing is difficult, administer oxygen. If breathing stops, provide artificial respiration. Seek immediate medical attention[2].
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing and shoes, and wash them before reuse. Consult a doctor[2].
Eye Contact	Flush eyes with copious amounts of water for at least 15 minutes. Seek immediate medical attention[2].
Ingestion	Rinse the mouth with water. Do not induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Consult a doctor[2].

Accidental Release: In the event of a spill, do not take action without suitable protective clothing. Evacuate personnel to a safe area and ensure adequate ventilation. Cover the spillage with a suitable absorbent material, sweep it up, and place it in an appropriate container for disposal[2].

IV. Storage and Disposal

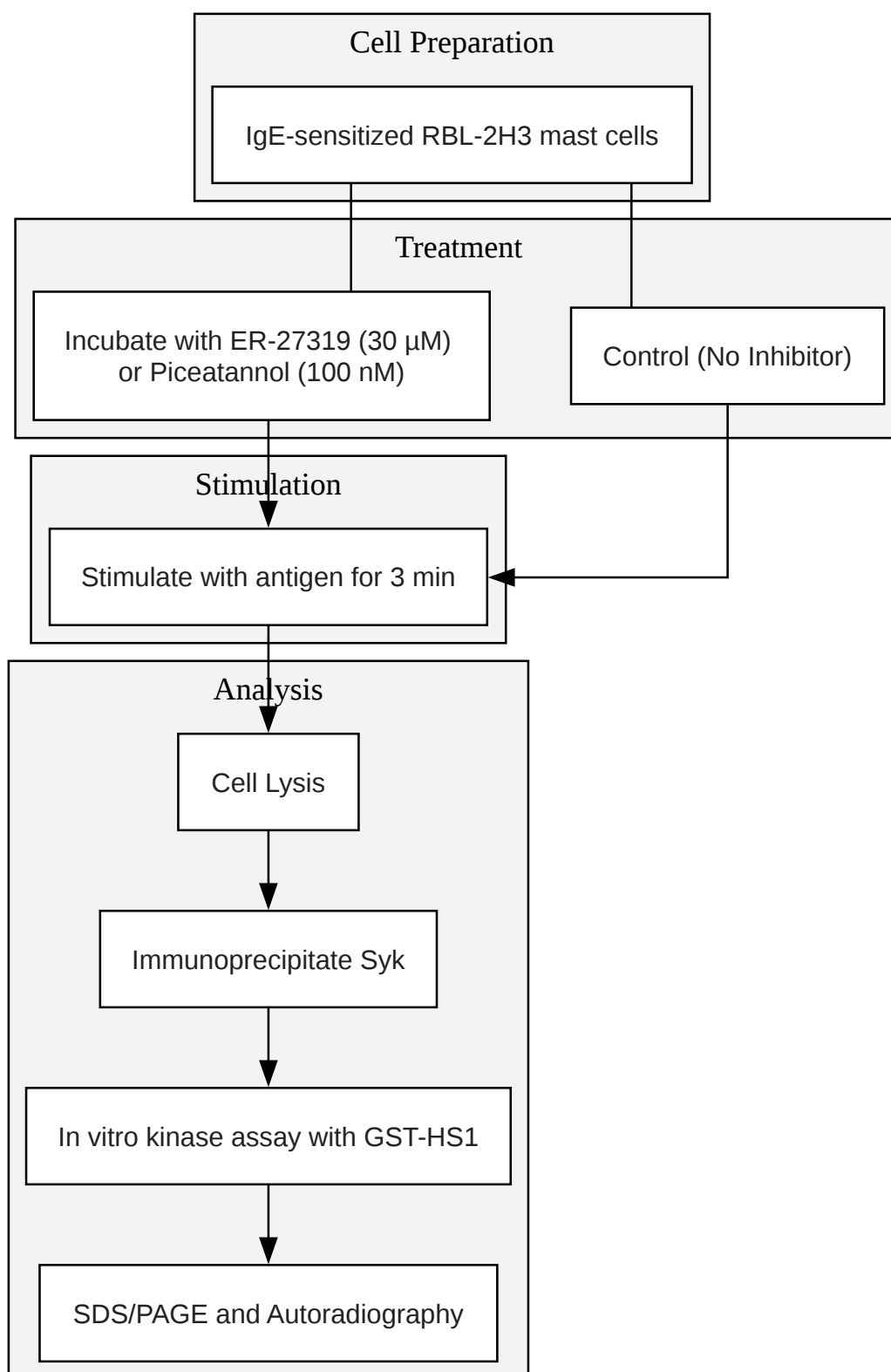
Proper storage and disposal are essential for safety and regulatory compliance.

Aspect	Guidelines
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. Decomposition may occur upon exposure to certain conditions or materials[2].
Disposal	Dispose of waste material in accordance with local, state, and federal regulations. Do not let the product enter drains[2].

V. Biological Activity and Experimental Protocols

ER-27319 is a selective inhibitor of Syk kinase, which plays a critical role in allergic responses. It inhibits the tyrosine phosphorylation of Syk that is initiated by the engagement of the high-affinity IgE receptor, FcεRI, on mast cells[3]. This action abrogates degranulation and the production of pro-inflammatory mediators like TNF-α, with an IC50 of 10 μM[4].

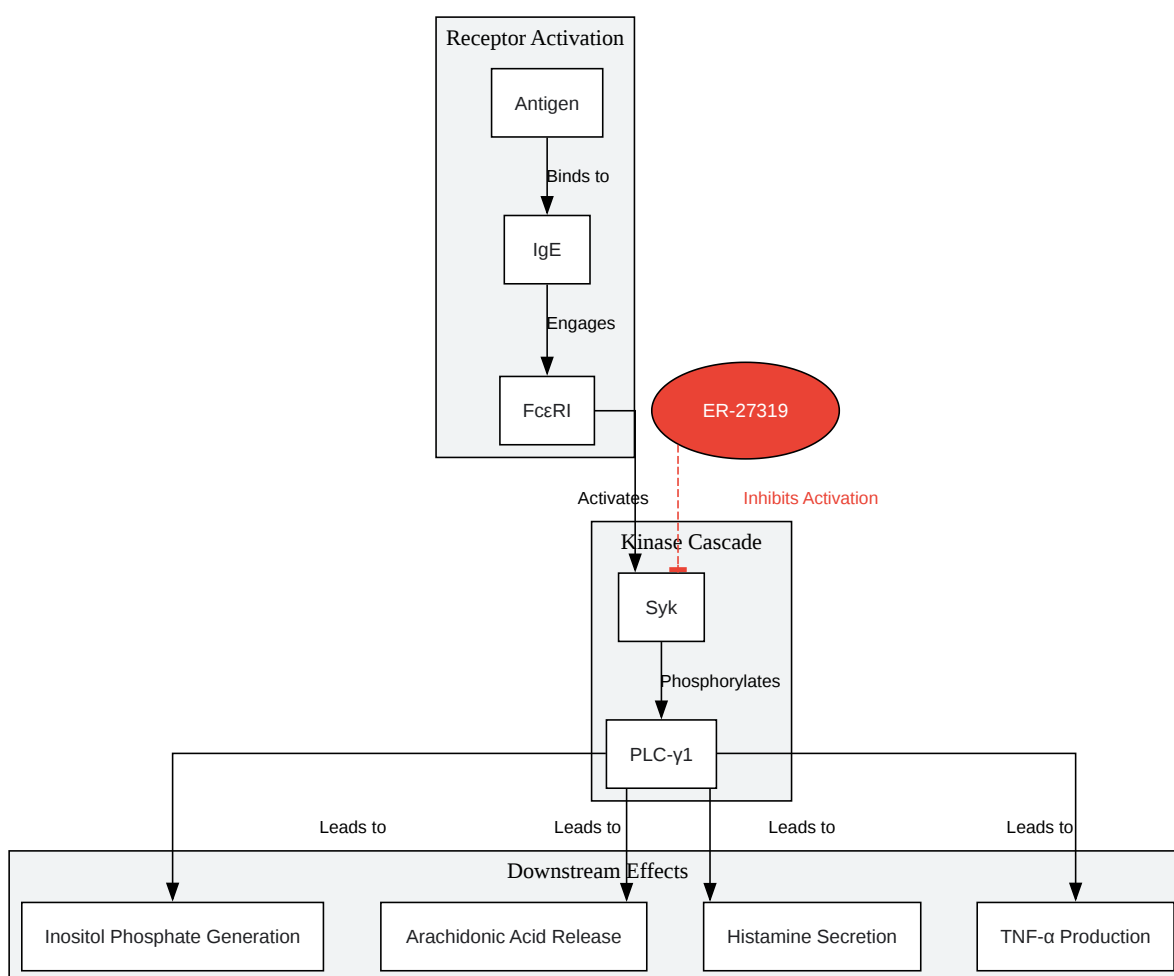
The following diagram illustrates the experimental workflow to assess the inhibitory effect of **ER-27319** on Syk activation in mast cells.



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Caption: Workflow for assessing **ER-27319**'s effect on Syk activity.

The diagram below outlines the signaling pathway initiated by FcεRI engagement and the point of inhibition by **ER-27319**.



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Caption: **ER-27319** inhibits Syk activation in the FcεRI pathway.

This protocol is used to determine the effect of **ER-27319** on Syk activity.

- Cell Culture and Stimulation:
 - Culture IgE-sensitized RBL-2H3 cells.
 - Incubate the cells with or without 30 μM **ER-27319** or a control inhibitor (e.g., 100 nM piceatannol).
 - Stimulate the cells with an appropriate antigen for 3 minutes[5].
- Syk Immunoprecipitation:
 - Lyse the cells to release cellular proteins.
 - Immunoprecipitate Syk from the cell lysates using an anti-Syk antibody[5].
- Kinase Assay:
 - Incubate the immunoprecipitated Syk with a substrate, such as GST-HS1, in a kinase assay buffer[5].
 - For testing direct inhibition, **ER-27319** can be added directly to the assay mixture containing activated Syk from untreated cells[5].
- Analysis:
 - Resolve the proteins by SDS/PAGE.
 - Analyze the phosphorylation of the substrate by autoradiography or Western blotting with an anti-phosphotyrosine antibody to determine the level of Syk activity[5].

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